

An In-depth Technical Guide to Benzyl Oleate (CAS No. 55130-16-0)

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Compound of Interest

Compound Name: Benzyl oleate

Cat. No.: B1609250

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl oleate (CAS No. 55130-16-0) is a fatty acid ester synthesized from the reaction of oleic acid, a monounsaturated omega-9 fatty acid, with benzyl alcohol, an aromatic alcohol.^[1] This combination results in a molecule with both lipophilic (from the long oleic acid chain) and aromatic (from the benzyl group) characteristics.^[1] These properties make it a versatile compound with applications in various fields, including its use as a bio-based plasticizer, a component in drug delivery systems, and a pour point depressant in crude oil.^{[1][2][3]} This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, applications, and safety considerations of **benzyl oleate**.

Chemical and Physical Properties

Benzyl oleate is a colorless to pale yellow oily liquid. Its key chemical and physical properties are summarized in the tables below for easy reference and comparison.

Identification

Identifier	Value
CAS Number	55130-16-0[1][4][5][6][7][8][9][10][11][12]
Molecular Formula	C25H40O2[4][5][6][7][10][11][12][13]
Molecular Weight	372.59 g/mol (approx. 372.6 g/mol) [1][4][5][6][7][10][13]
InChI Key	CGFITOCWTCRCSL-KTKRTIGZSA-N[1][5][7][11]
Canonical SMILES	CCCCCCCCC=CCCCCCCCC(=O)OCC1=CC=CC=C1[4][7]
Synonyms	Benzyl (Z)-octadec-9-enoate, 9-Octadecenoic acid (Z)-, phenylmethyl ester, Oleic acid benzyl ester[4][5][7][8][11][12][13]

Physicochemical Data

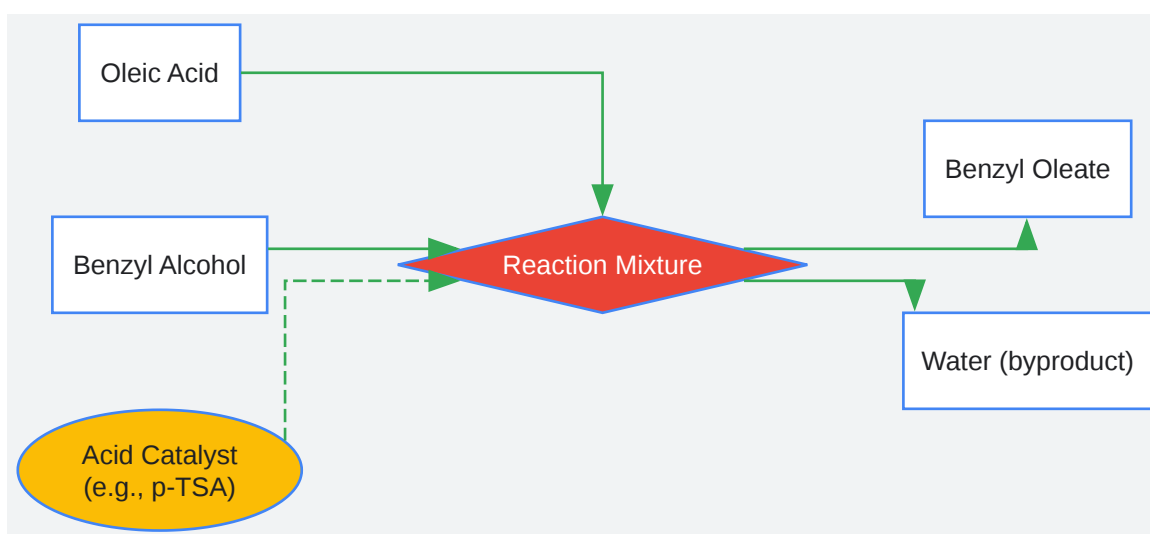
Property	Value
Density	0.931 g/cm ³ [4][6][7]
Boiling Point	464.9°C at 760 mmHg, 235°C[4][6][7]
Flash Point	106.4°C[4][6]
Vapor Pressure	8.05E-09 mmHg at 25°C[4]
Refractive Index	1.4875 (estimate)[4]
XLogP3	9.1[4][5][11]
Hydrogen Bond Donor Count	0[4]
Hydrogen Bond Acceptor Count	2[4]
Rotatable Bond Count	18[4]
Exact Mass	372.302830514[4][5]
Complexity	355[4][5]

Synthesis of Benzyl Oleate

The primary method for synthesizing **benzyl oleate** is through esterification, which involves the reaction of oleic acid with benzyl alcohol.[1] Transesterification is another viable pathway.[1]

Direct Esterification

Direct esterification involves the reaction of oleic acid with an excess of benzyl alcohol to drive the reaction towards the formation of the ester, as dictated by Le Chatelier's principle.[1] The reaction is typically catalyzed by an acid.

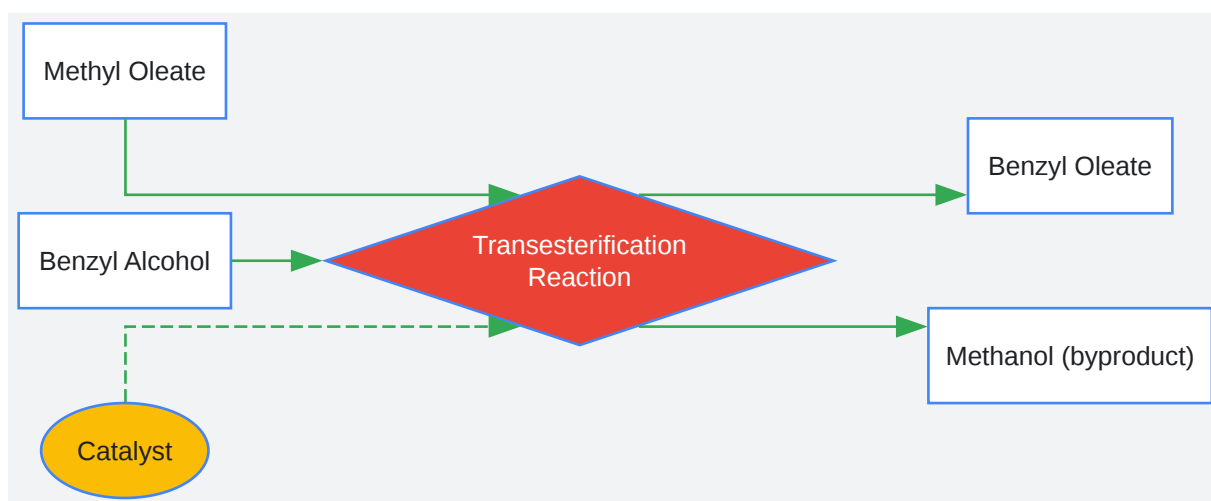


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Figure 1: Direct Esterification of Oleic Acid.

Transesterification

Transesterification involves the reaction of an oleic acid ester, such as methyl oleate, with benzyl alcohol.[1] This reaction displaces the methanol from the methyl oleate to form **benzyl oleate**.



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Figure 2: Transesterification to form **Benzyl Oleate**.

Experimental Protocols

Synthesis of Benzyl Oleate via Esterification of Oleic Acid and Benzyl Alcohol

This protocol is based on a general method for the synthesis of fatty acid benzyl esters.[3]

Materials:

- Oleic acid (25 g)[3]
- Benzyl alcohol (30 g)[3]
- Toluene (40 mL)[3]
- n-Butyl titanate (250 μ L) as a catalyst[3]

Procedure:

- Dissolve oleic acid and benzyl alcohol in toluene in a reaction flask.[3]
- Add n-butyl titanate to the mixture.[3]
- Reflux the mixture for 10 hours to ensure the complete conversion of the fatty acid.[3]

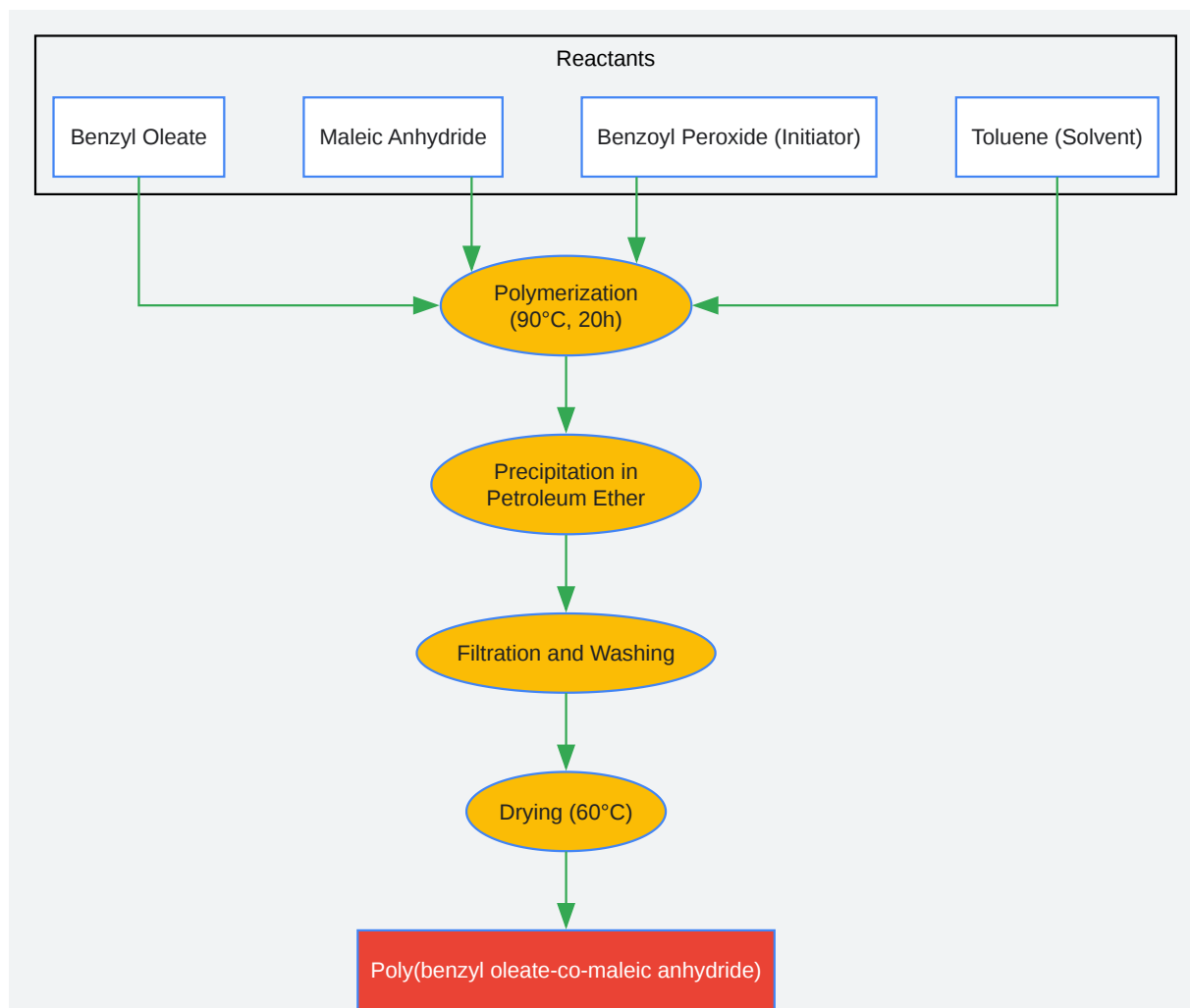
- Continuously remove the water produced during the esterification using a Dean-Stark apparatus to create an azeotrope with toluene.[3]
- After the reaction is complete, remove the toluene and excess benzyl alcohol under a vacuum.[3]

Purification:

- To remove unreacted oleic acid, wash the crude product with a weak base solution, such as sodium bicarbonate. Exercise caution during shaking as sodium oleate can act as an emulsifier.[14]
- To remove excess benzyl alcohol, techniques such as vacuum distillation or washing with a suitable solvent like diethyl ether followed by filtration can be employed.[14]

Preparation of Poly(benzyl oleate-co-maleic anhydride)

This protocol describes the free radical polymerization of **benzyl oleate** with maleic anhydride to create a copolymer, which can be used as a pour point depressant.[2][3]



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Figure 3: Workflow for Copolymer Synthesis.

Materials:

- **Benzyl oleate**
- Maleic anhydride
- Benzoyl peroxide (initiator, 1% w/w)[2][3]

- Toluene (solvent)[2][3]
- Petroleum ether (40/60) for precipitation[2][3]

Procedure:

- In a reaction vessel, copolymerize the pre-prepared **benzyl oleate** with maleic anhydride in toluene at molar ratios of 1:2 or 1:1.[2][3]
- Add benzoyl peroxide as the initiator.[2][3]
- Stir the reaction mixture continuously at 90°C for 20 hours to complete the polymerization.[2][3]
- Precipitate the resulting copolymer by adding the reaction mixture to petroleum ether (40/60).[2][3]
- Filter and wash the precipitated copolymer with petroleum ether.[2][3]
- Dry the final product at 60°C.[2][3]

Applications in Research and Drug Development

Benzyol oleate's properties make it a compound of interest in several areas of research and development:

- **Drug Delivery:** As an oily vehicle, it is suitable for the formulation of poorly water-soluble (lipophilic) active pharmaceutical ingredients (APIs), such as steroids and hormones.[15] It can be used in parenteral and topical drug delivery systems.[15] Its role in enhancing drug permeation through lipid bilayers is an area of study.[1]
- **Plasticizer:** It is being investigated as a bio-based and sustainable alternative to traditional petroleum-based plasticizers like phthalates.[1]
- **Pour Point Depressant:** Copolymers of **benzyl oleate** have been shown to modify paraffin crystallization and improve the flow of waxy crude oil, acting as pour point depressants.[2][3]

- **Reaction Medium:** Its high molecular weight, low volatility, and ability to dissolve a range of non-polar and polar compounds make it a potential reaction medium or solvent for organic transformations, especially those involving lipophilic substances or requiring elevated temperatures.[\[1\]](#)

Analytical Characterization

The structural elucidation and quantitative analysis of **benzyl oleate** are typically performed using a combination of spectroscopic and chromatographic techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Provides unambiguous structural confirmation and quantitative assessments.[\[1\]](#)
- **Fourier Transform Infrared (FTIR) Spectroscopy:** Used to identify functional groups and confirm the ester linkage.[\[1\]](#)
- **Gas Chromatography-Mass Spectrometry (GC-MS):** Employed to determine purity and identify any impurities.[\[1\]](#)

Safety and Handling

While comprehensive toxicological data is not readily available, the following safety precautions should be observed when handling **benzyl oleate**:

- **Handling:** Use in a well-ventilated area, preferably in a fume hood, to avoid inhalation of vapors.[\[1\]](#)[\[11\]](#)[\[16\]](#) Wear appropriate personal protective equipment (PPE), including nitrile gloves, a chemical-resistant lab coat, and safety goggles to prevent skin and eye contact.[\[1\]](#)[\[11\]](#)[\[16\]](#) Avoid the formation of dust and aerosols and use non-sparking tools.[\[11\]](#)[\[16\]](#)
- **Storage:** Store in a tightly sealed container in a dry, cool, and well-ventilated place, away from ignition sources and incompatible materials.[\[1\]](#)[\[11\]](#)[\[16\]](#)
- **First Aid:** In case of ingestion, rinse the mouth with water and do not induce vomiting. Seek immediate medical attention.[\[16\]](#)
- **Environmental Precautions:** Prevent spillage from entering drains, as it can be harmful to aquatic life.[\[16\]](#)

Conclusion

Benzyl oleate is a versatile fatty acid ester with a range of existing and potential applications in research and industry. Its unique combination of lipophilic and aromatic characteristics, coupled with its bio-based origin, makes it an attractive alternative to petroleum-derived compounds in various formulations. Further research into its biological interactions and toxicological profile will be crucial for expanding its applications, particularly in the pharmaceutical and drug development sectors.

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